

A Comparative Analysis of BMVC and Other Premier Computer Vision Conferences

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For researchers and professionals in the rapidly advancing field of computer vision, selecting the most impactful venue to publish and present cutting-edge work is a critical decision. This guide provides a comprehensive comparison of the British Machine Vision Conference (**BMVC**) with other top-tier computer vision conferences, namely CVPR, ICCV, ECCV, and WACV. The analysis is based on key quantitative metrics, offering an objective overview to aid in strategic decision-making for paper submissions.

Quantitative Comparison of Key Metrics

To provide a clear and concise overview, the following table summarizes the latest available data on acceptance rates and the Google Scholar h5-index for each conference. The h5-index is a metric that measures the impact of a venue's publications over the last five years.

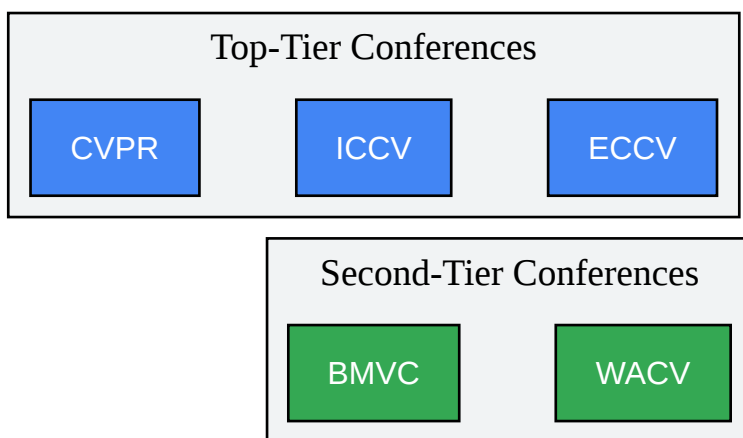
Conference	2024/2025 Acceptance Rate	h5-index (2024)
CVPR (IEEE/CVF Conference on Computer Vision and Pattern Recognition)	23.6% (2024)[1][2][3][4], 22.1% (2025)[5]	450
ICCV (IEEE/CVF International Conference on Computer Vision)	26.72% (2023)[6]	256
ECCV (European Conference on Computer Vision)	27.9% (2024)[7][8][9]	262
BMVC (British Machine Vision Conference)	25.88% (2024)[10][11][12]	57
WACV (IEEE/CVF Winter Conference on Applications of Computer Vision)	37.8% (2025)[13]	131

Methodological Approach

The data presented in this guide was compiled through a systematic review of publicly available information from official conference websites, reputable academic metric aggregators like Google Scholar, and reports from recognized AI and computer vision news outlets. The acceptance rates reflect the most recent conference iterations for which data is available. The h5-index is based on Google Scholar's 2024 metrics for the Computer Vision & Pattern Recognition subcategory. This approach ensures a standardized and objective comparison across the selected conferences.

Conference Tier Structure

The computer vision community generally categorizes these conferences into tiers based on their prestige, impact, and selectivity. The following diagram illustrates this widely accepted hierarchy.



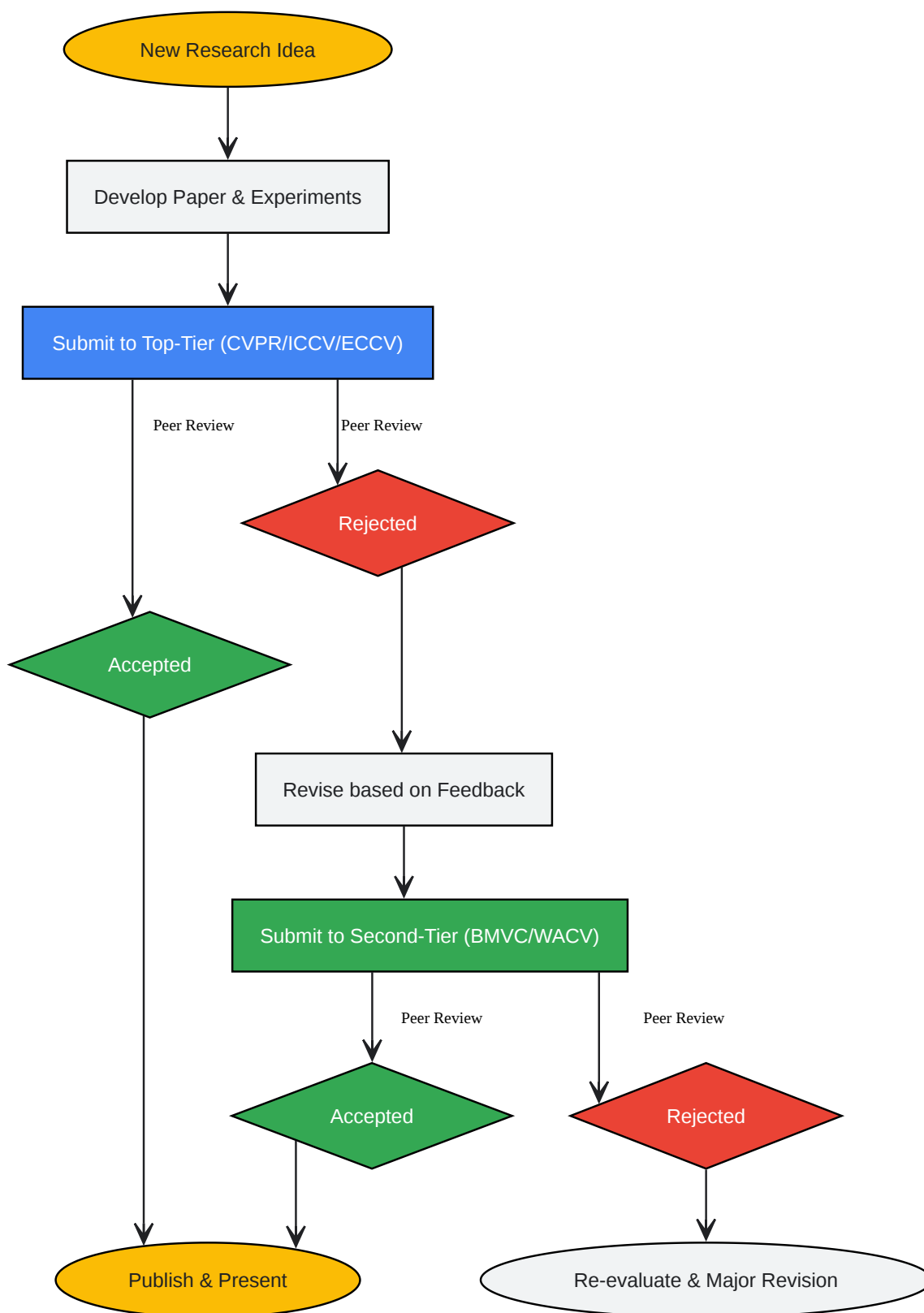
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Figure 1: Hierarchy of prominent computer vision conferences.

As depicted, CVPR, ICCV, and ECCV are universally regarded as the premier, top-tier conferences in the field.^[2] **BMVC** is firmly positioned as a highly respected second-tier conference.^{[14][15]} WACV is also considered a top-tier event, with a specific focus on applied computer vision research.^[2]

A Typical Paper Submission Workflow

The decision of where to submit a research paper is often strategic, involving considerations of the work's novelty, the breadth of its contribution, and the desired audience. The diagram below outlines a common submission workflow for a computer vision research paper.



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Figure 2: A typical submission workflow for a computer vision paper.

This workflow illustrates that researchers often aim for the most prestigious conferences first. If a paper is not accepted, the feedback from the peer-review process is used to improve the manuscript before resubmitting to another top-tier or a second-tier conference. This iterative process is a standard part of academic publishing in the field.

Concluding Remarks

While CVPR, ICCV, and ECCV are considered the pinnacle of computer vision conferences due to their high impact and low acceptance rates, **BMVC** stands as a vital and prestigious venue. It offers a strong platform for disseminating high-quality research and is a significant achievement for any researcher. Notably, **BMVC** has a special track for "Brave new ideas" that encourages novel approaches over incremental gains on existing benchmarks.^[16] The choice of conference should be aligned with the specific nature of the research, its perceived contribution to the field, and the strategic goals of the research team.

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